

Isavuconazonium sulfate CYP450 metabolism pathway

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Compound Focus: Isavuconazonium Sulfate

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Experimental Protocols for Key CYP450 Studies

The data in the summary tables are derived from standardized clinical study designs. Here are the methodologies from key studies that investigated isavuconazole's CYP450 metabolism and interactions.

Study Focus	Study Design & Population	Dosing Regimen	Key Pharmacokinetic Parameters Measured
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| **CYP3A4 Substrate (Midazolam) [1]** | • **Design:** Phase 1, open-label • **Population:** Healthy adults | • **Isavuconazole:** 200 mg (as prodrug) TID for 2 days, then 200 mg QD. • **Midazolam:** Single 3 mg oral dose with and without isavuconazole. | • **Area Under the Curve (AUC) • Maximum Concentration (Cmax)** || **CYP3A4 Inducer (Rifampin) [1]** | • **Design:** Phase 1, open-label • **Population:** Healthy adults | • **Isavuconazole:** Single 200 mg dose (as prodrug) after pre-treatment with rifampin. • **Rifampin:** 600 mg QD for multiple days. | • **AUC • Cmax • Apparent Clearance (CL/F)** || **CYP3A4 Inhibitor (Ketoconazole) [1]** | • **Design:** Phase 1, open-label • **Population:** Healthy adults | • **Isavuconazole:** Single 200 mg dose (as prodrug) with and without ketoconazole. • **Ketoconazole:** 200 mg BID. | • **AUC from time 0 to infinity (AUC_{0-∞}) • Cmax** || **Multi-CYP Substrate (Methadone) [2] [3]** | • **Design:** Phase 1, open-label • **Population:** Healthy adults (n=23) | • **Isavuconazole:** 200 mg (as prodrug) TID for 2 days, then 200 mg QD. • **Methadone:** Single 10 mg oral dose with and without isavuconazole. | • **AUC_∞ for R- and S-methadone**

enantiomers • **C_{max}** | | **CYP2B6 Substrate (Bupropion)** [2] [3] | • **Design:** Phase 1, open-label • **Population:** Healthy adults (n=24) | • **Isavuconazole:** 200 mg (as prodrug) TID for 2 days, then 200 mg QD. • **Bupropion:** Single 100 mg oral dose with and without isavuconazole. | • **AUC_∞** • **C_{max}** |

Visualizing the Metabolic Pathway and Interactions

The following diagram illustrates the core metabolic pathway of **isavuconazonium sulfate** to its active form, isavuconazole, and the key CYP450-mediated drug-drug interactions (DDIs) that impact its concentration and the concentrations of co-administered drugs.

Key Clinical Implications for Drug Development

The pharmacokinetic profile of isavuconazole has several critical implications for clinical practice and drug development:

- **Avoid Concomitant Use with Strong Inducers/Inhibitors:** The dramatic reduction in exposure with strong inducers like **rifampin** and the significant increase with strong inhibitors like **ketoconazole** make co-administration contraindicated, as it can lead to therapeutic failure or toxicity [1] [4].
- **Manage Interactions with CYP3A4 Substrates:** As a moderate CYP3A4 inhibitor, isavuconazole requires caution when co-administered with sensitive CYP3A4 substrates with a narrow therapeutic index, such as **tacrolimus** and **sirolimus**. Therapeutic drug monitoring (TDM) is recommended for these drugs [5] [6].
- **Consider Complex Metabolic Pathways:** The unusual dual effect on CYP2B6 (induction) and complex interactions with drugs metabolized by multiple enzymes (e.g., **methadone**) highlight the need for a thorough understanding of a drug's primary metabolic pathway before co-administration [2] [5] [3].

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